

Application Notes and Protocols for Carbodine in Influenza Virus Assays

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Compound of Interest

Compound Name: Carbodine

Cat. No.: B1202452

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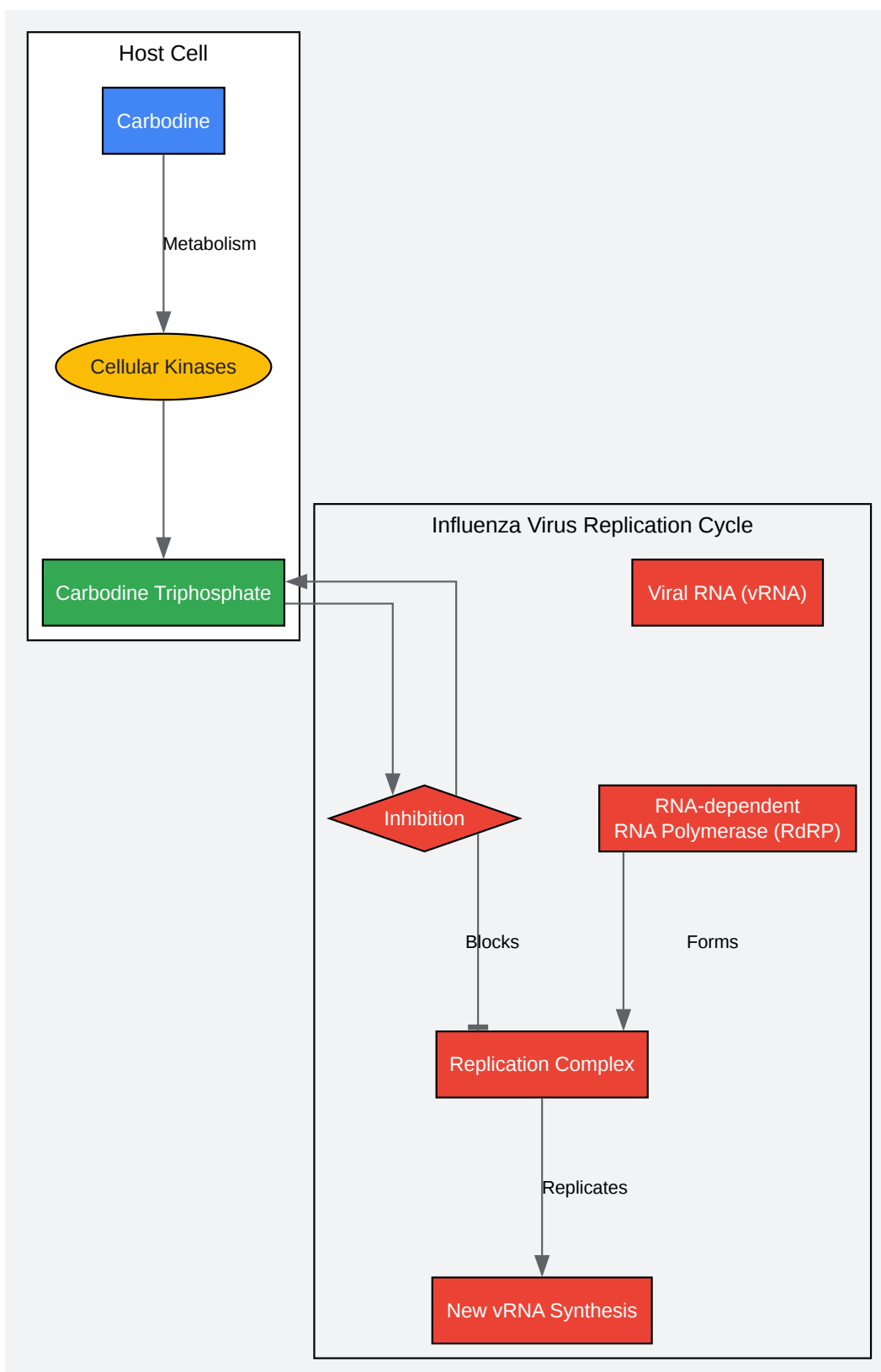
Introduction

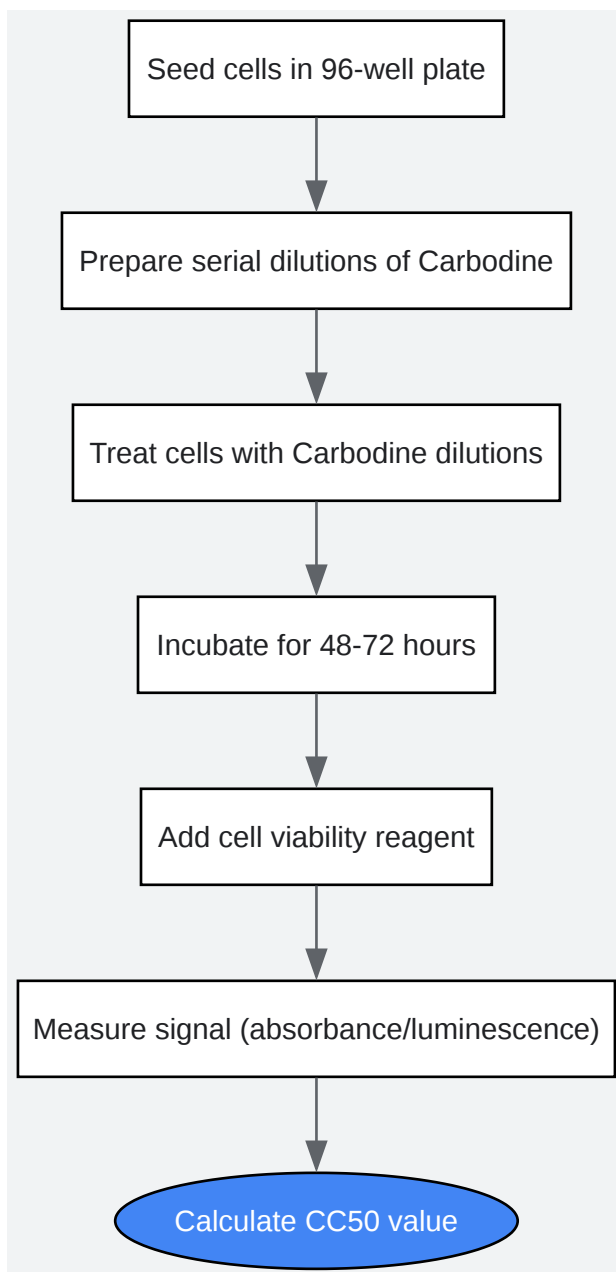
Carbodine, a carbocyclic analog of cytidine, has demonstrated notable in vitro antiviral activity against a range of influenza A and B viruses.[1][2] As a nucleoside analog, its mechanism of action is believed to involve the inhibition of the viral RNA-dependent RNA polymerase (RdRP), a critical enzyme in the influenza virus replication cycle. This document provides detailed protocols for evaluating the efficacy of **Carbodine** in influenza virus assays, including cytotoxicity, antiviral activity, and plaque reduction assays. Additionally, it summarizes the available quantitative data and visualizes the proposed mechanism of action and experimental workflows.

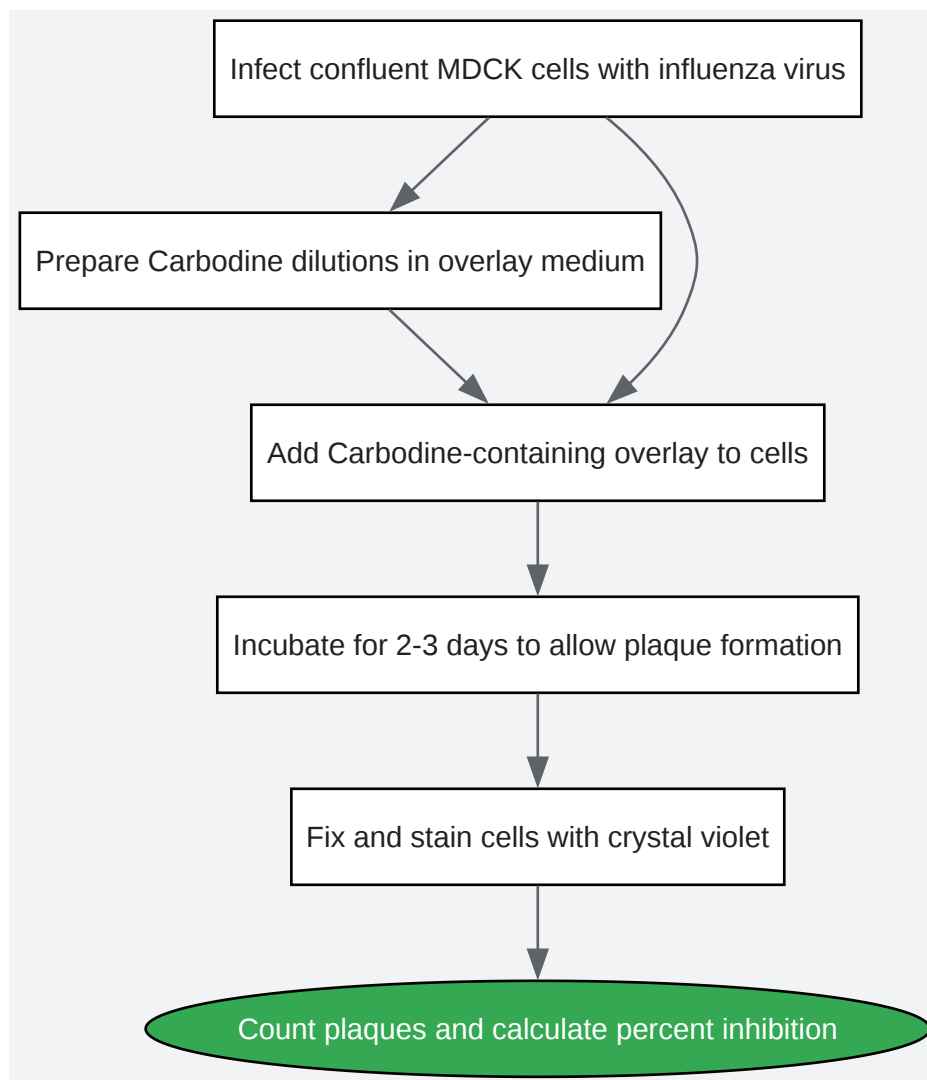
Mechanism of Action

Carbodine, once inside a host cell, is likely metabolized to its triphosphate form. This activated form of the molecule can then act as a competitive inhibitor of the influenza virus RNA-dependent RNA polymerase (RdRP). By incorporating into the nascent viral RNA strand, it can terminate chain elongation or induce mutations, thereby preventing the successful replication of the viral genome.

Proposed Signaling Pathway for Carbodine Inhibition of Influenza Virus Replication







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References

- 1. Evaluation of carbodine, the carbocyclic analog of cytidine, and related carbocyclic analogs of pyrimidine nucleosides for antiviral activity against human influenza Type A viruses - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. Antiviral Activity of Isoquinolone Derivatives against Influenza Viruses and Their Cytotoxicity [mdpi.com]
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